

Structural Elucidation & Spectroscopic Characterization of Tinuvin® 770

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Compound of Interest

Compound Name: *Bis(2,2,6,6-tetramethyl-1-piperidinyloxy-4-yl) sebacate*

CAS No.: 2516-92-9

Cat. No.: B1587878

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Executive Summary: The Dual Nature of Tinuvin 770

Bis(2,2,6,6-tetramethyl-4-piperidyl) sebacate (CAS: 52829-07-9), commercially known as Tinuvin® 770, is a low molecular weight Hindered Amine Light Stabilizer (HALS).[1] While its primary industrial function is preventing photo-oxidative degradation in polyolefins (PP, PE) and styrenics, it has recently gained notoriety in two distinct analytical contexts:

- Trace Contaminant: A pervasive "ghost peak" in LC-MS assays caused by leaching from laboratory plasticware.[1]
- Forensic Target: An emerging adulterant (BTMPS) in the illicit opioid supply chain.[1]

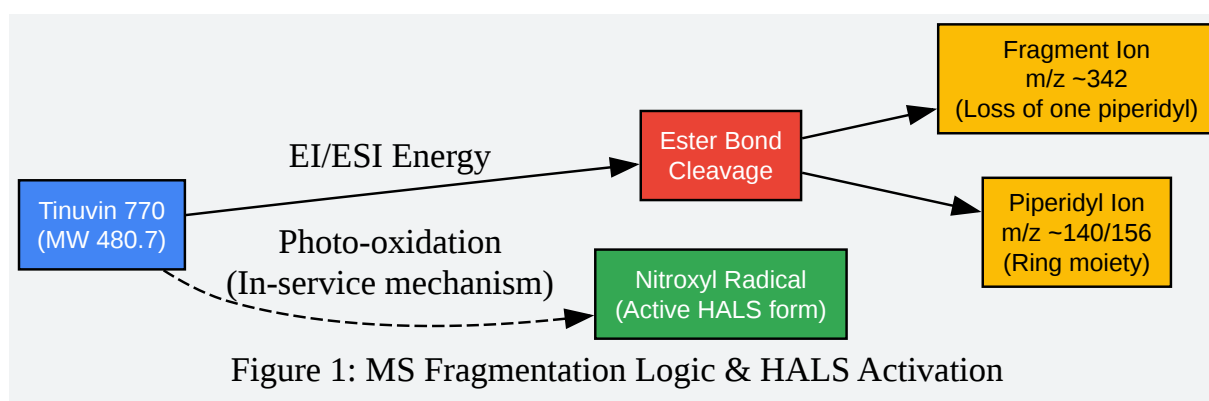
This guide moves beyond basic spectral listing to provide a causal analysis of its spectroscopic signature, enabling researchers to distinguish this molecule from polymer matrices or complex biological samples.

Structural Logic & Fragmentation

To interpret the spectra, one must understand the molecule's symmetry. Tinuvin 770 is a diester composed of a central sebacic acid (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">

) linker and two identical tetramethylpiperidine rings. This symmetry simplifies the NMR spectrum but complicates Mass Spectrometry due to facile fragmentation.

Figure 1: Structural Fragmentation Pathway (DOT Diagram)



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Nuclear Magnetic Resonance (NMR)

The Gold Standard for Structural Confirmation. In

¹H NMR, the molecule's symmetry means the two piperidine rings are magnetically equivalent, halving the expected number of signals.

Experimental Protocol (Self-Validating)

- Solvent:ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">

(Chloroform-d) is preferred. The sebacate chain ensures high solubility, unlike many high-MW HALS.

- Concentration: ~10 mg/mL.[\[1\]](#)

- Internal Standard: TMS (0.00 ppm).[1][2]
- Validation Check: The integration ratio of the methyl singlets (24H total) to the ester-adjacent methylene triplet (4H) must be exactly 6:1. Deviation suggests hydrolysis of the ester linkage.[1]

Table 1: H NMR Assignments (400 MHz,)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
5.05 - 5.15	Multiplet (tt)	2H	CH-O-CO	Methine proton on the ring. Deshielded by the ester oxygen.
2.25	Triplet (Hz)	4H	-O-CO-CH ₂ -	-methylene of the sebacate chain.
1.90	Doublet of doublets	4H	Ring CH ₂ (eq)	Equatorial protons on the piperidine ring.
1.58	Multiplet	4H	-O-CO-CH ₂ -CH ₂ -	-methylene of the sebacate chain.
1.28	Broad Singlet	8H	Bulk CH ₂	Central sebacate chain (carbons 4,5,6,7).
1.15 / 1.25	Singlets	24H	Ring CH ₃	Gem-dimethyl groups. Appears as two peaks due to axial/equatorial environments.

1.10	Multiplet	4H	Ring CH ₂ (ax)	Axial protons on the piperidine ring.
0.7 - 1.0	Broad	2H	N-H	Amine proton. Shift varies heavily with concentration and water content.

Table 2: C NMR Assignments ()

Shift (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">, ppm)	Assignment	Note
173.5	C=O (Ester)	Diagnostic carbonyl peak.
69.5	C-O (Methine)	Ring carbon attached to oxygen.
51.2	C-N (Quaternary)	Sterically hindered carbons adjacent to Nitrogen.
44.0	Ring CH ₂	Methylene groups in the piperidine ring.
34.8	Sebacate -CH ₂	Adjacent to carbonyl.
25.0 - 30.0	Sebacate Bulk / Methyls	Overlapping aliphatic region.

Infrared Spectroscopy (FT-IR)

Rapid Identification & Screening. IR is less specific than NMR but critical for identifying Tinuvin 770 within a polymer film (e.g., PP or PE).^[1] The key is distinguishing the HALS ester from the polymer backbone.

Table 3: Diagnostic IR Bands (ATR Method)

Wavenumber (ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">)	Vibration Mode	Diagnostic Value
3300 - 3400	N-H Stretch (Weak, Broad)	Confirms secondary amine. Often obscured by moisture.
2930 - 2970	C-H Stretch (Aliphatic)	Strong but non-specific (overlaps with polymer matrix).
1720 - 1735	C=O Stretch (Ester)	Primary Identifier. Distinguishes 770 from non-ester HALS (e.g., Chimassorb).
1220 - 1240	C-O-C Stretch	Ester linkage fingerprint.
~1500	N-H Bending	Weak band, confirms amine presence.

Mass Spectrometry (MS)

Trace Detection & Deformulation. Tinuvin 770 is notorious for "ion suppression" in proteomics because it ionizes easily and leaches from plastic tubes.^[1]

- Molecular Ion:ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted">

Da

(ESI Positive Mode).

- Base Peak: Often

481 or a fragment depending on collision energy.

- Key Fragments:
 - m/z 342: Loss of one tetramethylpiperidine ring (cleavage at ester).^[1]
 - m/z 140/156: Tetramethylpiperidine moiety.^[1]
 - m/z 241: Doubly charged ion

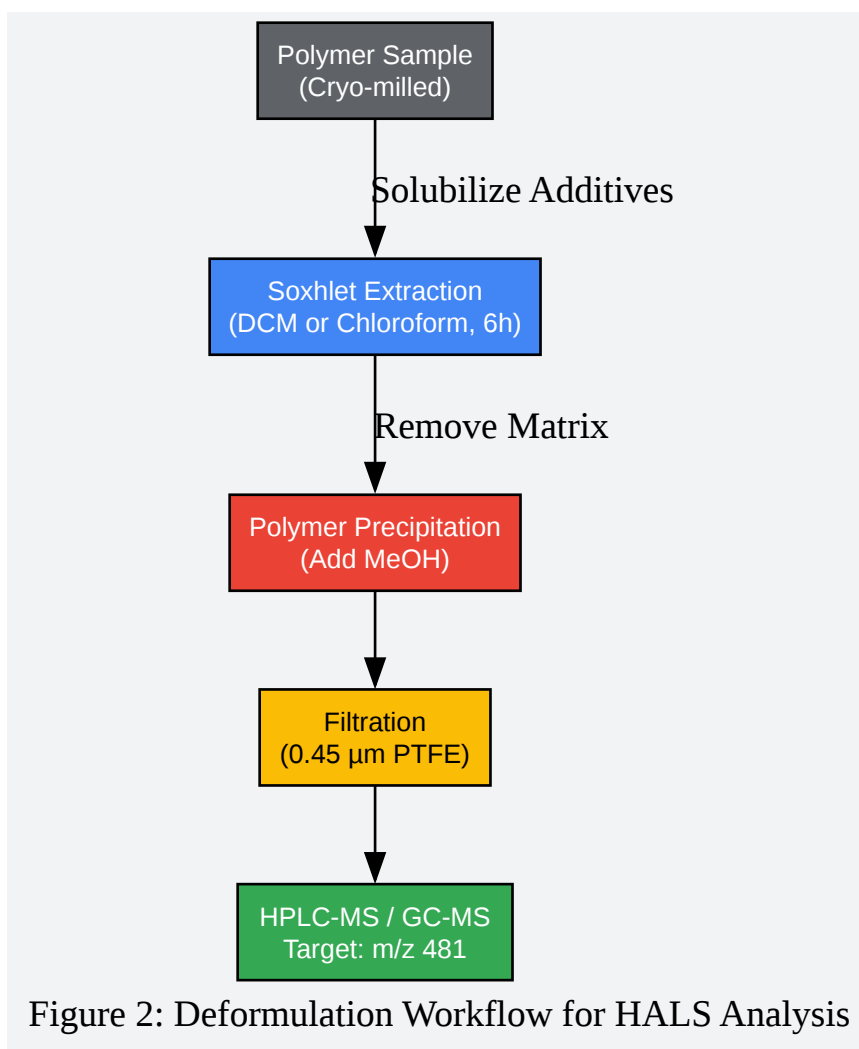
(Common in ESI).

Senior Scientist Insight: If you observe a persistent peak at m/z 481 or 241 in your LC-MS blank runs, check your sample preparation vials. Many polypropylene tubes use Tinuvin 770 as a stabilizer, which leaches into organic solvents (MeOH/ACN).^[1]

Analytical Workflow: Extraction from Polymer Matrix

To analyze Tinuvin 770 quantitatively from a plastic sample (e.g., a failed medical device), a rigorous extraction is required.

Figure 2: Extraction & Analysis Workflow (DOT Diagram)



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"Salting In" Protocol Note

For aqueous extraction (e.g., leaching studies), Tinuvin 770 is hydrophobic and sticks to surfaces. Adding 0.1 M KCl to the aqueous solvent can improve recovery by "salting in" the amine species and reducing adsorption to glass/plastic walls [1].

References

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Sources

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